

# A Comprehensive Technical Guide to the Physical Properties of 1-Methylimidazole

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Compound Name: *Melm*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of solvents is paramount for experimental design, process optimization, and formulation. 1-Methylimidazole (CAS No: 616-47-7), a versatile aprotic solvent and a precursor to ionic liquids, is increasingly utilized in various chemical and pharmaceutical applications. This technical guide provides an in-depth overview of its core physical characteristics, supported by tabulated data for easy reference, detailed experimental methodologies for property determination, and a logical workflow for solvent characterization.

## Core Physical and Chemical Properties

1-Methylimidazole is a colorless to pale yellow liquid with a distinct amine-like odor.<sup>[1][2]</sup> It is an aromatic heterocyclic organic compound with the chemical formula  $C_4H_6N_2$ .<sup>[1][2][3]</sup> The presence of a methyl group on one of the nitrogen atoms of the imidazole ring prevents tautomerization, which influences its basicity and lowers its melting point compared to imidazole, making it a useful solvent.<sup>[3]</sup>

## Table 1: General and Molecular Properties of 1-Methylimidazole

| Property          | Value                                        | Source(s)       |
|-------------------|----------------------------------------------|-----------------|
| Molecular Formula | C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> | [2][3][4][5][6] |
| Molecular Weight  | 82.10 g/mol                                  | [3][4]          |
| CAS Number        | 616-47-7                                     | [3][4][5][7]    |
| Appearance        | Colorless to yellow liquid                   | [1][2][4]       |
| Odor              | Amine-like                                   | [1]             |

## Quantitative Physical Data

The following tables summarize the key quantitative physical properties of 1-methylimidazole, crucial for its application as a solvent and reagent.

**Table 2: Thermodynamic and Physical State Properties**

| Property       | Value                    | Conditions                         | Source(s)            |
|----------------|--------------------------|------------------------------------|----------------------|
| Melting Point  | -6 °C                    | [4][8][9]                          |                      |
|                | -60 °C                   | [1][7][10][11][12]                 |                      |
| Boiling Point  | 195.5 °C                 | [4]                                |                      |
|                | 198 °C                   | (lit.) [1][3][7][8][9][10][11][12] |                      |
|                | 197-199 °C               | [6]                                |                      |
| Density        | 1.03 g/mL                | at 25 °C (lit.)                    | [1][3][7][8][11][12] |
|                | 1.0300 g/cm <sup>3</sup> | [5]                                |                      |
|                | 1.029 g/mL               | [10]                               |                      |
|                | 1.035 g/cm <sup>3</sup>  | at 20 °C [13][14]                  |                      |
| Vapor Pressure | 0.4 mmHg                 | at 20 °C                           | [8]                  |
|                | 0.47 mmHg                | [4]                                |                      |
|                | 0.351 hPa                | at 20 °C [13][14]                  |                      |

Note: Variations in reported melting points exist in the literature.

**Table 3: Optical, Electrochemical, and Other Properties**

| Property                                   | Value                   | Conditions                | Source(s)         |
|--------------------------------------------|-------------------------|---------------------------|-------------------|
| Refractive Index                           | 1.495                   | n <sub>20</sub> /D (lit.) | [1][7][8][11][12] |
| 1.496                                      | [10]                    |                           |                   |
| 1.4955 to 1.4975                           | [7][15]                 |                           |                   |
| pKa                                        | 6.95                    | at 25 °C                  | [4][11][12]       |
| Viscosity (Kinematic)                      | 1.83 mm <sup>2</sup> /s | at 20 °C                  | [13][14][16]      |
| Viscosity (Dynamic)                        | 1.89 mPa·s              | at 20 °C                  | [14][16][17]      |
| logP (Octanol/Water Partition Coefficient) | -0.06                   | [4][10]                   |                   |
| -0.189                                     | at 25 °C                | [18]                      |                   |
| -0.19                                      | at 25 °C                | [13][14][16]              |                   |

## Solubility Profile

1-Methylimidazole exhibits a high degree of solubility in a variety of polar solvents, a characteristic attributed to the nitrogen atoms in the imidazole ring which facilitate hydrogen bonding.[5]

**Table 4: Solubility of 1-Methylimidazole**

| Solvent                 | Solubility                       | Source(s)            |
|-------------------------|----------------------------------|----------------------|
| Water                   | Miscible / Soluble               | [1][5][7][8][11][12] |
| 1000000 mg/L (at 20 °C) | [4]                              |                      |
| 145 g/L (at 25°C)       | [19]                             |                      |
| 50 mg/ml                | [20]                             |                      |
| Methanol                | Readily dissolves / Soluble      | [5]                  |
| Slightly soluble        | [11][12]                         |                      |
| Ethanol                 | Readily dissolves / Very soluble | [5][6]               |
| Chloroform              | Slightly soluble                 | [11][12]             |
| Acetone                 | Very soluble                     | [6]                  |
| Diethyl Ether           | Very soluble                     | [6]                  |
| Organic Solvents        | Soluble                          | [19]                 |

Note: The term "slightly soluble" in some sources for methanol and chloroform may be context-dependent and contrast with its high miscibility with water and other alcohols.

## Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the key experiments cited in determining the physical properties of 1-methylimidazole.

### Determination of Boiling Point

The boiling point is determined using a standard distillation apparatus.

- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, and receiving flask.
- Procedure:

- A sample of 1-methylimidazole is placed in the round-bottom flask with boiling chips.
- The apparatus is assembled for distillation.
- The sample is heated gently.
- The temperature at which the liquid boils and its vapor is in equilibrium with the liquid, as indicated by a stable temperature reading on the thermometer with condensing vapor, is recorded as the boiling point.

## Determination of Density

A pycnometer is used for the precise measurement of density.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
  - The pycnometer is emptied, dried, and filled with 1-methylimidazole.
  - The pycnometer filled with the sample is weighed.
  - The density is calculated by dividing the mass of the 1-methylimidazole by the volume of the pycnometer.

## Determination of Refractive Index

A refractometer is used to measure the refractive index.

- Apparatus: Abbe refractometer.
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of 1-methylimidazole are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the solubility of a substance in a solvent.<sup>[21]</sup>

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, filtration or centrifugation equipment.
- Procedure:
  - An excess amount of 1-methylimidazole is added to a known volume of the solvent in an Erlenmeyer flask.
  - The flask is sealed and placed in a constant temperature shaker bath.
  - The mixture is agitated until equilibrium is reached (this can take several hours to days).
  - The agitation is stopped, and the solution is allowed to stand to let the undissolved solute settle.
  - A sample of the supernatant is carefully removed and filtered or centrifuged to remove any solid particles.
  - The concentration of 1-methylimidazole in the clear supernatant is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetry).

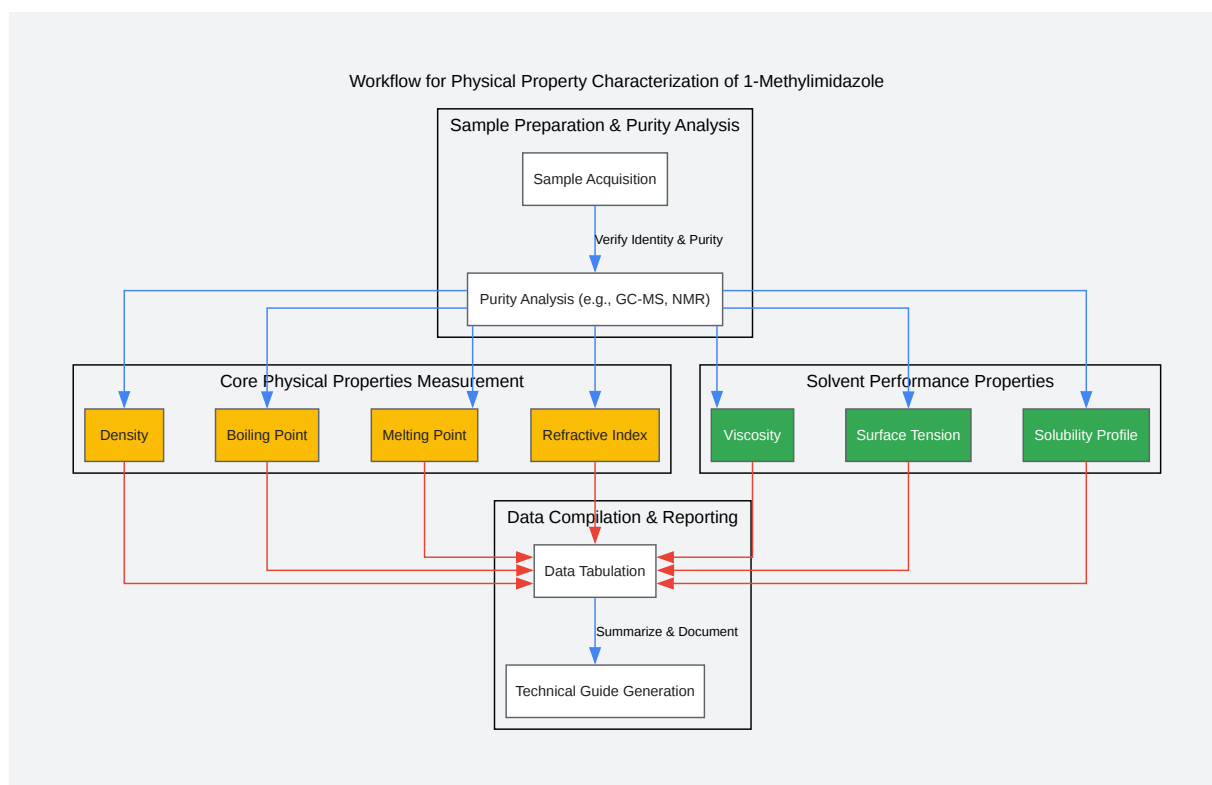
## Determination of Surface Tension (Du Noüy Ring Method)

The Du Noüy ring method is a widely used technique for measuring the surface tension of liquids.

- Apparatus: Tensiometer with a platinum-iridium ring.
- Procedure:
  - A sample of 1-methylimidazole is placed in a clean vessel.
  - The platinum-iridium ring is cleaned and attached to the tensiometer.
  - The ring is immersed in the liquid.
  - The force required to pull the ring from the surface of the liquid is measured by the tensiometer.
  - This force is then used to calculate the surface tension, often with corrections for the geometry of the ring and the volume of liquid lifted.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a solvent like 1-methylimidazole.



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Caption: Workflow for the physical property characterization of 1-methylimidazole.

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